

Comprehensive Safety and Handling Guide for 4-Butoxy-3-fluoroaniline

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Compound of Interest

Compound Name: 4-Butoxy-3-fluoroaniline

CAS No.: 946698-95-9

Cat. No.: B3171835

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Executive Summary

4-Butoxy-3-fluoroaniline (CAS 946698-95-9) is a highly specialized halogenated aromatic amine utilized extensively as a building block in medicinal chemistry, agrochemical development, and materials science^[1]. The integration of an electron-withdrawing fluorine atom and an electron-donating butoxy group on the aniline core significantly modulates its basicity, nucleophilicity, and biological interaction profile.

As a Senior Application Scientist, I approach the handling of such compounds not merely as a compliance exercise, but as an exercise in mechanistic risk mitigation. Understanding why a chemical is hazardous dictates how we design our experimental workflows. This whitepaper synthesizes the physicochemical data, the mechanistic toxicology of fluoroanilines, and field-proven, self-validating protocols for safe laboratory handling.

Physicochemical Properties & Identification

Before initiating any synthetic or analytical workflow, it is critical to verify the identity and baseline properties of the reagent. The presence of the butoxy chain renders this specific

fluoroaniline more lipophilic than its parent compound, directly impacting its dermal penetration kinetics and environmental persistence.

Table 1: Chemical Identification and Quantitative Properties[1]

Property	Value
Chemical Name	4-Butoxy-3-fluoroaniline
CAS Registry Number	946698-95-9
Molecular Formula	C ₁₀ H ₁₄ FNO
Molecular Weight	183.22 g/mol
SMILES String	<chem>CCCCOC1=C(C=C(C=C1)N)F</chem>
Purity Standard	≥98% (Typical commercial grade)
Storage Conditions	Sealed in dry, 2-8°C

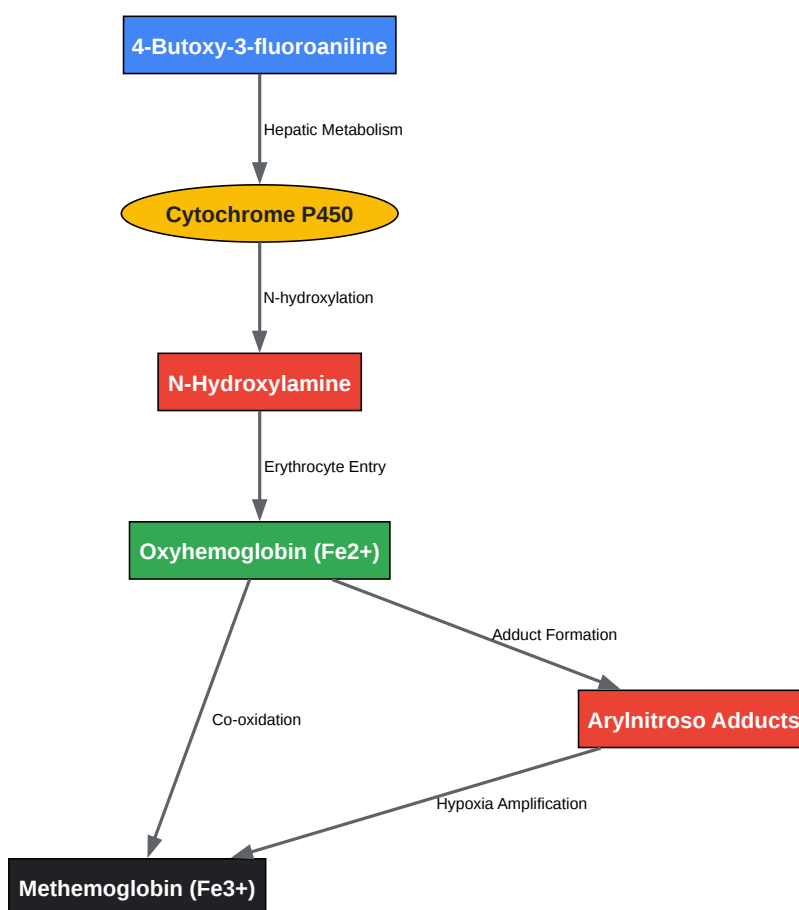
Mechanistic Toxicology: The Etiology of Hazard

Unlike standard aliphatic amines, aromatic amines like **4-Butoxy-3-fluoroaniline** pose unique systemic hazards due to their metabolic fate in vivo. The primary acute toxicological concern is the induction of methemoglobinemia[2].

When absorbed through inhalation, dermal contact, or ingestion, the parent compound is transported to the liver. Here, it undergoes N-hydroxylation, a process catalyzed by the cytochrome P450 enzyme system, forming a highly reactive N-hydroxylamine intermediate[2], [3]. This intermediate enters the erythrocytes and undergoes a rapid co-oxidation reaction with oxyhemoglobin (HbO₂).

This co-oxidation oxidizes the ferrous (Fe²⁺) iron within the heme porphyrin ring to the ferric (Fe³⁺) state, producing methemoglobin (MetHb)[3]. MetHb is incapable of binding and transporting oxygen, leading to profound cellular hypoxia. Furthermore, this reaction generates aryl nitroso intermediates that covalently bind to the β-Cys93 chain of hemoglobin, forming stable Hb-arylsulfonamide adducts that further compromise erythrocyte function[3].

High-resolution ^1H NMR spectroscopy studies on structurally related fluoroanilines have also identified specific endogenous biomarkers, such as alterations in maltose and inosine monophosphate concentrations, indicating broader metabolic disruption and xenobiotic toxicity[4].



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Figure 1: Cytochrome P450-mediated metabolic activation of fluoroanilines to methemoglobinemia.

Standardized Safety Data (GHS Classification)

Based on the structural alerts of halogenated anilines, the following Globally Harmonized System (GHS) classifications apply.

Table 2: GHS Hazard Summary

Hazard Class	Category	Signal Word	Hazard Statement
Acute Toxicity (Oral/Dermal)	Category 4	Warning	H302 + H312: Harmful if swallowed or in contact with skin
Skin Corrosion/Irritation	Category 2	Warning	H315: Causes skin irritation
Serious Eye Damage/Irritation	Category 2	Warning	H319: Causes serious eye irritation
Specific Target Organ Toxicity	Category 3	Warning	H335: May cause respiratory irritation
Aquatic Toxicity (Chronic)	Category 1	Warning	H410: Very toxic to aquatic life with long-lasting effects

Laboratory Handling & Experimental Protocols

To ensure scientific integrity and operator safety, the following protocol represents a self-validating system for the handling and preparation of **4-Butoxy-3-fluoroaniline** solutions.

Protocol 1: Inert-Atmosphere Weighing and Solution Preparation

- Objective: Prepare a standardized stock solution while minimizing exposure to ambient oxygen (which auto-oxidizes the amine) and protecting the operator from vapor inhalation.
- Step 1: Environmental Setup. Work exclusively within a Class II Type B2 biological safety cabinet or a dedicated chemical fume hood with a minimum face velocity of 100 fpm.
 - Causality: Prevents inhalation of volatile free-base aniline vapors, which are readily absorbed across the pulmonary epithelium.
- Step 2: PPE Verification. Don heavy-duty nitrile gloves (double-gloving recommended, >0.11mm thickness), splash goggles, and ensure an ABEK-rated respirator is available if engineering controls fail.
 - Causality: ABEK filters specifically neutralize organic vapors and basic amines. The lipophilic butoxy tail increases dermal penetration, making standard latex gloves insufficient.
- Step 3: Visual Validation & Weighing. Tare a pre-dried, amber glass vial. Weigh the required mass of the compound.
 - Validation Check: The material should appear as a clear to pale-yellow substance. If the material presents as dark brown or black, this indicates prior oxidation/polymerization. Do not use oxidized material for sensitive biological assays.
- Step 4: Dissolution & Degassing. Add anhydrous solvent (e.g., DMSO for biological assays, DCM for synthesis). Purge the headspace with Argon or Nitrogen gas for 30 seconds before sealing with a PTFE-lined septum.
 - Causality: Displacement of oxygen prevents the formation of highly reactive radical species and degradation of the stock solution.
- Step 5: System Validation. Perform a rapid LC-MS or TLC check of the prepared stock against a known standard to confirm purity and absence of N-oxide degradation products before proceeding to downstream applications.

Protocol 2: Causality-Based Spill Response and Decontamination

- Immediate Action: Do not use water initially. Because **4-Butoxy-3-fluoroaniline** is highly lipophilic, water will merely spread the contamination over a larger surface area.
- Containment: Absorb the liquid with an inert material (e.g., vermiculite or dry sand).
- Chemical Neutralization: Treat the spill area with a mildly acidic solution (e.g., 5% acetic acid).
 - Causality: The acid protonates the amine, converting the lipophilic free base into a highly water-soluble anilinium salt.
- Final Wash: Once protonated, the area can be safely washed with a strong detergent and water. Collect all washings as hazardous aqueous waste.

Emergency First Aid

- Dermal Exposure: Wash immediately with Polyethylene Glycol (PEG) 400 for several minutes, followed by soap and water.
 - Causality: PEG 400 acts as a lipophilic sink, drawing the hydrophobic aniline derivative out of the stratum corneum exponentially faster than aqueous washing.
- Inhalation/Ingestion: Move to fresh air immediately. If cyanosis (bluish discoloration of lips/nail beds) is observed, seek immediate medical attention.
 - Clinical Note: Medical professionals should be informed of the aniline exposure, as the standard treatment for symptomatic methemoglobinemia is the intravenous administration of Methylene Blue, which acts as an electron donor to reduce Fe³⁺ back to Fe²⁺ via the NADPH-methemoglobin reductase pathway^[2].

References

- ChemScene. "946698-95-9 | **4-Butoxy-3-fluoroaniline**". ChemScene Catalog.
- BenchChem. "Unveiling the Biological Double-Edged Sword: A Comparative Analysis of Aniline and its Isomers". BenchChem.

- Chemical Research in Toxicology (ACS Publications). "Methemoglobin Formation and Characterization of Hemoglobin Adducts of Carcinogenic Aromatic Amines and Heterocyclic Aromatic Amines". ACS.
- PubMed. "Metabonomic assessment of toxicity of 4-fluoroaniline, 3,5-difluoroaniline and 2-fluoro-4-methylaniline to the earthworm *Eisenia veneta* (Rosa): identification of new endogenous biomarkers". NIH.

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Sources

- [1. chemscene.com \[chemscene.com\]](https://chemscene.com)
- [2. pdf.benchchem.com \[pdf.benchchem.com\]](https://pdf.benchchem.com)
- [3. pubs.acs.org \[pubs.acs.org\]](https://pubs.acs.org)
- [4. Metabonomic assessment of toxicity of 4-fluoroaniline, 3,5-difluoroaniline and 2-fluoro-4-methylaniline to the earthworm *Eisenia veneta* \(Rosa\): identification of new endogenous biomarkers - PubMed \[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov)
- To cite this document: BenchChem. [Comprehensive Safety and Handling Guide for 4-Butoxy-3-fluoroaniline]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b3171835/docs#comprehensive-safety-and-handling-guide-for-4-butoxy-3-fluoroaniline\]](https://www.benchchem.com/product/b3171835/docs#comprehensive-safety-and-handling-guide-for-4-butoxy-3-fluoroaniline)

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